

Independent Validation of Inpyrfluxam: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Inpyrfluxam*

Cat. No.: *B6594776*

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For researchers, scientists, and professionals in drug development, this guide provides an objective comparison of the fungicide **Inpyrfluxam**'s performance against other alternatives, supported by available experimental data. The information is compiled from independent research and regulatory assessments to offer a comprehensive overview.

Inpyrfluxam is a succinate dehydrogenase inhibitor (SDHI) fungicide belonging to the Fungicide Resistance Action Committee (FRAC) Group 7.^[1] It functions by inhibiting Complex II of the mitochondrial respiratory chain, thereby blocking the energy production in pathogenic fungi.^{[2][3]} This guide summarizes quantitative data from field trials, details experimental protocols, and visualizes key biological and experimental processes.

Performance Comparison of Inpyrfluxam and Alternatives

The following tables summarize the efficacy of **Inpyrfluxam** in controlling key fungal diseases across various crops, as compared to other commercially available fungicides. Data is sourced from independent field trials and comprehensive reviews of registrant-submitted data by the U.S. Environmental Protection Agency's Biological and Economic Analysis Division (BEAD).

Table 1: Efficacy Against Sheath Blight (*Rhizoctonia solani*) in Rice

Fungicide	Application Method	Disease Incidence (%)	% Disease Reduction vs. Untreated	Yield Response	Data Source
Untreated Control	-	68	-	-	Registrant Data[1]
Inpyrfluxam	Foliar Spray	25	63.2	Not significantly different from alternatives	Registrant Data[1]
Azoxystrobin	Foliar Spray	30	55.9	Not significantly different from Inpyrfluxam	Registrant Data[1]
Fluxapyroxad	Foliar Spray	32	52.9	Not significantly different from Inpyrfluxam	Registrant Data[1]
Propiconazole	Foliar Spray	Ineffective	-	-	Registrant Data[1]

Table 2: Efficacy Against Seedling and Aerial Blight (*Rhizoctonia solani*) in Soybeans

Fungicide Combination	Application Method	Outcome	Data Source
Base Treatment (fludioxonil+ethaboxam+metalaxyl)	Seed Treatment	Baseline	Registrant Data [1]
Inpyrfluxam + Base Treatment	Seed Treatment	~19% yield increase over base treatment	Registrant Data [1]
Sedaxane + Base Treatment	Seed Treatment	~19% yield increase over base treatment	Registrant Data [1]
Fluxapyroxad + Base Treatment	Seed Treatment	~19% yield increase over base treatment	Registrant Data [1]
Inpyrfluxam (alone)	Foliar Spray	Excellent efficacy against aerial blight	Registrant Data [1]
Fluxapyroxad + Pyraclostrobin	Foliar Spray	Excellent efficacy against aerial blight	Registrant Data [1]

Table 3: Efficacy Against Asian Soybean Rust (*Phakopsora pachyrhizi*) in Soybeans

Fungicide Combination	Disease Severity (%)	Defoliation (%)	1,000-Grain Weight (g)	Grain Yield (kg/ha)	Data Source
Benzovindiflu pyr + Picoxystrobin	14.1 - 25.1	18.0 - 27.6	134.4 - 150.8	3201 - 3658	Siqueira et al., 2025[4][5]
Benzovindiflu pyr + Azoxystrobin	13.9 - 24.6	17.0 - 26.6	137.2 - 152.0	3231 - 3681	Siqueira et al., 2025[4][5]
Fluxapyroxad + Pyraclostrobin	10.6 - 19.8	12.0 - 19.0	145.4 - 159.2	3496 - 3881	Siqueira et al., 2025[4][5]
Inpyrfluxam + Tebuconazole	10.1 - 19.3	11.0 - 18.0	145.8 - 160.0	3512 - 3900	Siqueira et al., 2025[4][5]

Table 4: Efficacy Against Foliar and Soil-Borne Diseases in Peanuts

Fungicide Program	Disease	Efficacy Comparison	Data Source
Inpyrfluxam (2 applications) + Chlorothalonil	Early Leaf Spot	As good as or better than Azoxystrobin or Azoxystrobin + Benzovindiflupyr programs	Grichar & Meador, 2023[1]
Inpyrfluxam (0.04-0.1 kg ai/ha, 2 applications)	Rhizoctonia Pod Rot	Comparable to two applications of Azoxystrobin (0.22 kg ai/ha)	Grichar & Meador, 2023[1]
Inpyrfluxam (0.05-0.1 kg/ha , 1-2 applications)	Southern Blight	Comparable to Azoxystrobin + Benzovindiflupyr	Grichar & Meador, 2023[1]

Table 5: Efficacy Against Apple Scab (*Venturia inaequalis*)

Fungicide	Application Method	Scab Severity (%)	% Disease Reduction vs. Untreated	Data Source
Untreated Control	-	11	-	Registrant Data[1]
Inpyrfluxam	Foliar Spray	2	81.8	Registrant Data[1]
Penthiopyrad	Foliar Spray	4	63.6	Registrant Data[1]

Experimental Protocols

Detailed methodologies are crucial for the evaluation and replication of field trial data. Below are examples of protocols derived from independent research studies.

Protocol 1: In-Furrow Fungicide Application for Rhizoctonia Control in Corn

This protocol is a generalized representation based on methodologies from university research extension trials for soil-borne diseases.

- Experimental Design: Randomized complete block with four replicates.
- Plot Size: Four rows, 30-inch spacing, length as appropriate for site.
- Variety: A corn variety susceptible to *Rhizoctonia solani*.
- Treatments:
 - Untreated Control
 - **Inpyrfluxam** at a specified rate (e.g., in fl oz/acre)
 - Alternative registered fungicides (e.g., Azoxystrobin, Fluxapyroxad) at labeled rates.

- Application: Fungicides are applied in-furrow at planting using a CO₂-pressurized backpack sprayer calibrated to deliver a specific volume (e.g., 5 gallons/acre). Application is directed into the open seed furrow before closure.
- Data Collection:
 - Stand Counts: Number of emerged plants per plot at 14 and 21 days after planting.
 - Seedling Vigor: Visual rating on a scale (e.g., 1-9) at early vegetative stages.
 - Disease Severity: Root rot ratings on a 0-7 scale at a specified growth stage, where 0 is a healthy root and 7 is a completely rotted root.[6]
 - Yield: Harvest the center two rows of each plot, adjust for moisture, and calculate yield in bushels per acre.
- Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA), and treatment means are separated using a protected least significant difference (LSD) test at $P \leq 0.05$.

Protocol 2: Foliar Fungicide Application for Asian Soybean Rust Control

This protocol is based on the methodology described by Siqueira et al. (2025).[4][5]

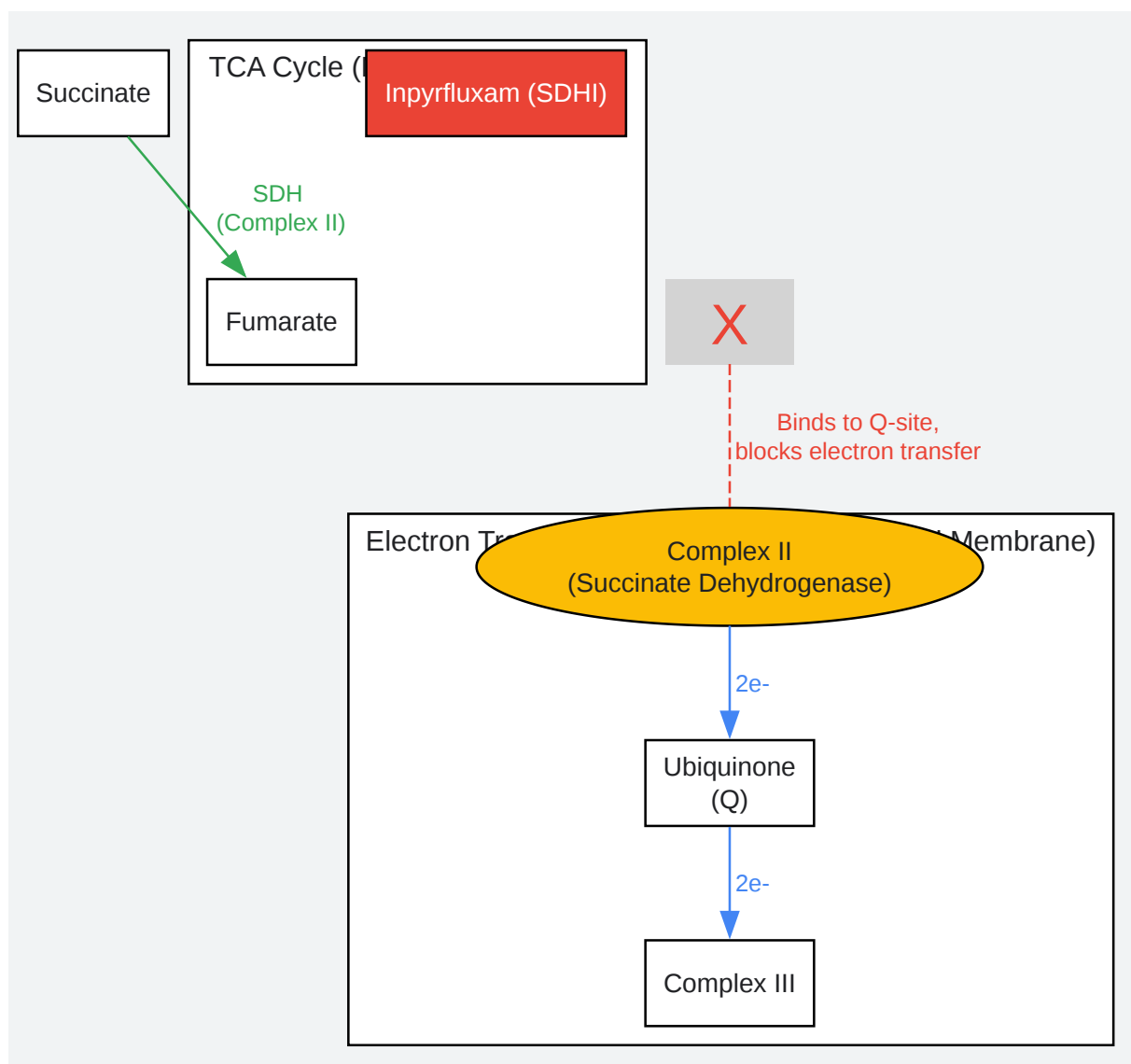
- Experimental Design: Randomized complete block design with five replications.
- Treatments:
 - Untreated Control
 - **Inpyrfluxam** + Tebuconazole
 - Benzovindiflupyr + Picoxystrobin
 - Benzovindiflupyr + Azoxystrobin
 - Fluxapyroxad + Pyraclostrobin

- Application: Fungicides are applied using a CO₂-pressurized backpack sprayer with a 6-nozzle boom, calibrated to a spray volume of 150 L/ha. Applications are timed according to disease development and crop stage.
- Data Collection:
 - Phytotoxicity: Visual assessment of crop injury on a percentage scale.
 - Disease Severity: Assessed using a diagrammatic scale, quantifying the percentage of leaf area affected by rust.
 - Defoliation: Visual estimation of the percentage of leaf loss in the plot.
 - Yield Components: 1,000-grain weight is determined from a sample of harvested seeds.
 - Grain Yield: Harvest of the central area of each plot, with yield adjusted to a standard moisture content (e.g., 13%) and reported in kg/ha .
- Statistical Analysis: Data are analyzed using ANOVA, and means are compared using the Tukey test ($p < 0.05$).

Mandatory Visualizations

Mode of Action: Inhibition of Succinate Dehydrogenase

Inpyrfluxam's mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial electron transport chain. This enzyme is a critical link between the tricarboxylic acid (TCA) cycle and cellular respiration. By binding to the ubiquinone-binding site (Q-site) of the SDH complex, **Inpyrfluxam** prevents the transfer of electrons from succinate to ubiquinone, thereby halting ATP production and leading to fungal cell death.^{[7][8]}

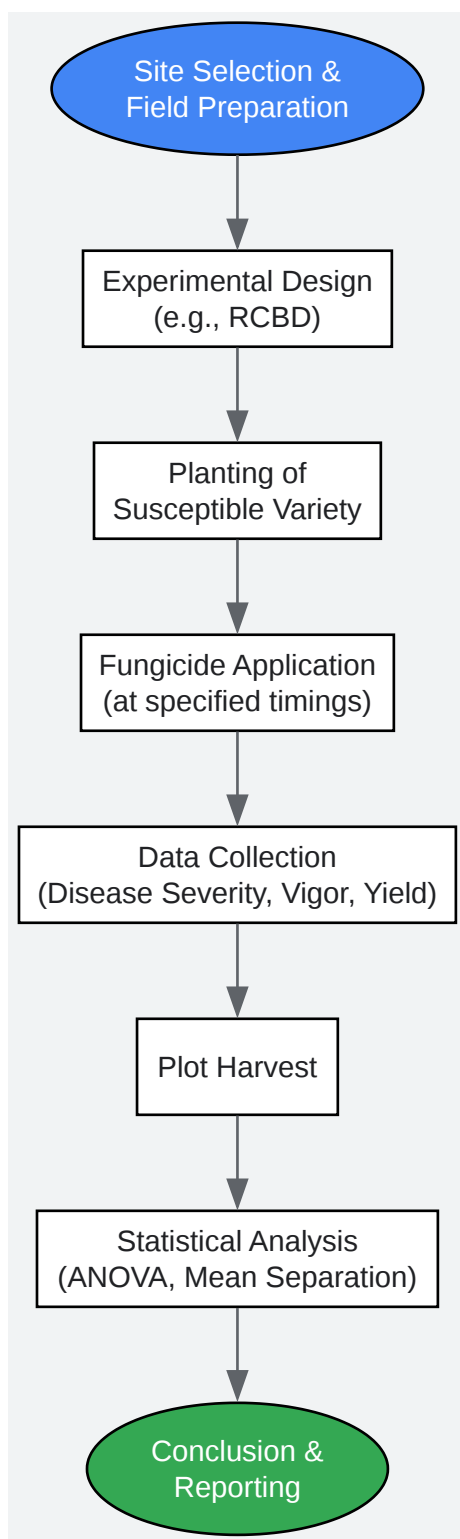


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Caption: **Inpyrfluxam** inhibits Complex II (SDH), blocking electron transfer and halting cellular respiration.

Experimental Workflow: Fungicide Field Trial

The following diagram illustrates a typical workflow for conducting a field trial to evaluate the efficacy of a fungicide like **Inpyrfluxam**. This process ensures that the data collected is robust, reproducible, and suitable for statistical analysis.



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Caption: Standard workflow for a randomized complete block design (RCBD) fungicide field trial.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. aplm [aplm.kglmeridian.com]
- 3. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
- 6. Discovery of succinate dehydrogenase candidate fungicides via lead optimization for effective resistance management of Fusarium oxysporum f. sp. capsici - PMC [pmc.ncbi.nlm.nih.gov]
- 7. nzpps.org [nzpps.org]
- 8. researchgate.net [researchgate.net]
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